

Di-2-Pyridyl Thionocarbonate: A Technical Guide on Solubility and Stability

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Compound of Interest

Compound Name: Di-2-Pyridyl Thionocarbonate

Cat. No.: B1361461

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For Researchers, Scientists, and Drug Development Professionals

Di-2-Pyridyl Thionocarbonate (DPT) is a versatile reagent utilized in organic synthesis, notably as a thiophosgene substitute for the preparation of isothiocyanates and in peptide coupling reactions.[1] A thorough understanding of its solubility and stability is paramount for its effective application, storage, and handling in a research and development setting. This technical guide provides a comprehensive overview of the available data on the solubility and stability of DPT, alongside detailed experimental protocols for its assessment.

Physicochemical Properties

Property	Value	Source
CAS Number	96989-50-3	[2][3]
Molecular Formula	C ₁₁ H ₈ N ₂ O ₂ S	[2]
Molecular Weight	232.26 g/mol	[2][3]
Appearance	Yellow to brown crystalline powder	[1]
Melting Point	94-98 °C	

Solubility Profile

The solubility of **Di-2-Pyridyl Thionocarbonate** is a critical parameter for its use in various reaction media. While comprehensive quantitative data across a wide range of solvents is limited in publicly available literature, the following information has been compiled.

Quantitative Solubility Data

Solvent	Solubility	Temperature (°C)	pH
Water	9280 g/L	Not Specified	Not Specified

Note: The significant solubility in water is a key characteristic of this reagent.

Qualitative Solubility Observations

Solvent	Observation	Source
Dichloromethane	Soluble	

Based on its common applications in organic synthesis, it is anticipated that **Di-2-Pyridyl Thionocarbonate** exhibits solubility in a range of common organic solvents such as other chlorinated solvents, ethers like tetrahydrofuran (THF), and polar aprotic solvents like dimethylformamide (DMF) and dimethyl sulfoxide (DMSO). However, specific quantitative data is not readily available.

Stability Profile

Di-2-Pyridyl Thionocarbonate is susceptible to degradation by moisture and heat, which necessitates specific storage and handling conditions.

General Stability Characteristics

Condition	Observation	Recommended Storage	Source
Moisture	Moisture Sensitive	Store under inert gas	[4]
Heat	Heat Sensitive	-20°C or 0-10°C	[4]

The thionocarbonate functional group is known to be susceptible to hydrolysis. A study on the pyridinolysis of related alkyl aryl thionocarbonates suggests that the reaction proceeds through a zwitterionic tetrahedral intermediate, with the expulsion of the aryloxide anion being a key step.^{[5][6]} This indicates that the stability of **Di-2-Pyridyl Thionocarbonate** will be influenced by the pH of the medium and the presence of nucleophiles.

Experimental Protocols

Detailed experimental protocols for the determination of solubility and stability of **Di-2-Pyridyl Thionocarbonate** are not widely published. However, standard methodologies can be adapted for its characterization.

Protocol for Determining Aqueous Solubility (Shake-Flask Method)

This protocol is based on the widely accepted shake-flask method for determining equilibrium solubility.

1. Materials:

- **Di-2-Pyridyl Thionocarbonate**
- Purified water (e.g., Milli-Q)
- pH meter
- Orbital shaker with temperature control
- Centrifuge
- Analytical balance
- HPLC with a suitable column (e.g., C18) and UV detector, or a UV-Vis spectrophotometer
- Volumetric flasks and pipettes

2. Procedure:

- Prepare a series of buffered aqueous solutions at different pH values (e.g., 4, 7, 9).
- Add an excess amount of **Di-2-Pyridyl Thionocarbonate** to a known volume of each buffered solution in a sealed container.
- Place the containers in an orbital shaker set to a constant temperature (e.g., 25 °C) and agitate until equilibrium is reached (typically 24-48 hours).
- After equilibration, cease agitation and allow the suspension to settle.
- Centrifuge the samples to pellet the undissolved solid.

- Carefully withdraw a known volume of the supernatant.
- Dilute the supernatant with a suitable solvent (e.g., mobile phase for HPLC) to a concentration within the calibrated range of the analytical method.
- Quantify the concentration of **Di-2-Pyridyl Thionocarbonate** in the diluted samples using a validated HPLC-UV or UV-Vis spectrophotometric method.
- The solubility is reported as the average concentration from at least three replicate experiments for each pH and temperature condition.

Protocol for Assessing Stability in Aqueous Solutions

This protocol outlines a general procedure for evaluating the hydrolytic stability of **Di-2-Pyridyl Thionocarbonate**.

1. Materials:

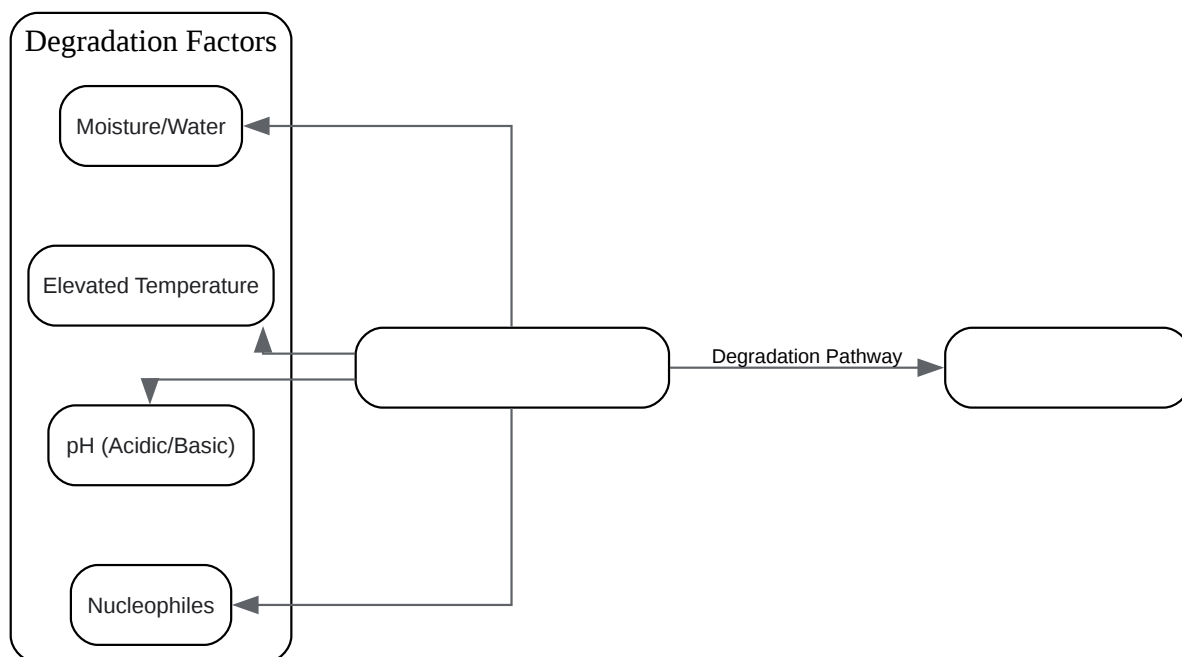
- **Di-2-Pyridyl Thionocarbonate**
- Buffered aqueous solutions (pH 4, 7, 9)
- Temperature-controlled incubator or water bath
- HPLC with a suitable column and UV detector
- Volumetric flasks and pipettes

2. Procedure:

- Prepare stock solutions of **Di-2-Pyridyl Thionocarbonate** in a suitable organic solvent (e.g., acetonitrile) and dilute with the respective aqueous buffers to a known starting concentration.
- Aliquot the solutions into sealed vials and place them in a temperature-controlled environment (e.g., 25 °C and 40 °C).
- At specified time intervals (e.g., 0, 2, 4, 8, 24, 48 hours), withdraw a sample from each vial.
- Immediately analyze the samples by HPLC to determine the remaining concentration of **Di-2-Pyridyl Thionocarbonate**.
- The degradation rate can be determined by plotting the natural logarithm of the concentration versus time. The slope of this line will give the first-order rate constant for degradation at that specific pH and temperature.

Visualizations

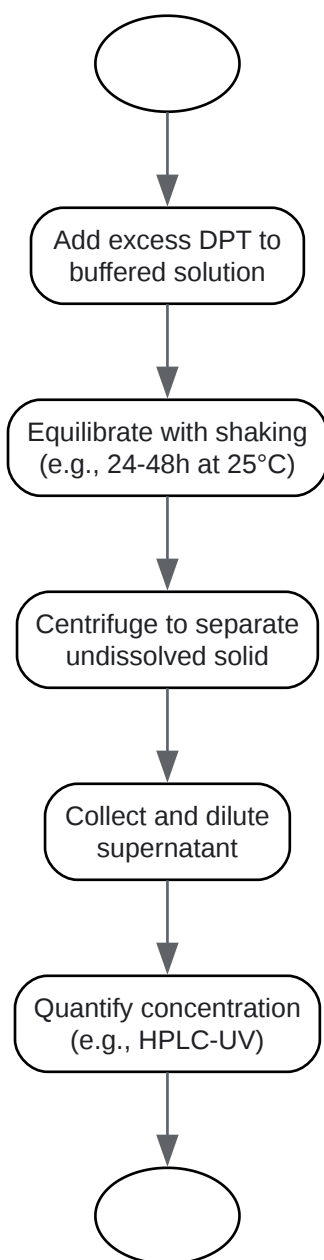
Factors Affecting the Stability of Di-2-Pyridyl Thionocarbonate



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Caption: Logical diagram of factors influencing the degradation of **Di-2-Pyridyl Thionocarbonate**.

Experimental Workflow for Solubility Determination



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Caption: A typical experimental workflow for determining the aqueous solubility of **Di-2-Pyridyl Thionocarbonate**.

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